

Application Note: Determination of Mirex in Water Samples by SPE-GC-MS

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Compound of Interest

Compound Name: Mirex

Cat. No.: B1677156

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Abstract

This application note details a robust and sensitive method for the determination of the organochlorine pesticide **Mirex** in water samples. The methodology utilizes Solid-Phase Extraction (SPE) for sample concentration and cleanup, followed by Gas Chromatography-Mass Spectrometry (GC-MS) for detection and quantification. This protocol is designed for researchers, environmental scientists, and analytical chemists requiring a reliable method for monitoring **Mirex** levels in aqueous matrices. The described method demonstrates excellent recovery, low detection limits, and good linearity, making it suitable for routine environmental monitoring.

Introduction

Mirex is a highly persistent and bioaccumulative organochlorine pesticide that has been used to control fire ants. Due to its toxicological properties and environmental persistence, its use has been banned or severely restricted in many countries. Monitoring for the presence of **Mirex** in water sources is crucial for assessing environmental contamination and ensuring public health. This application note provides a detailed protocol for the extraction, identification, and quantification of **Mirex** in water samples using Solid-Phase Extraction (SPE) coupled with Gas Chromatography-Mass Spectrometry (GC-MS). The SPE-GC-MS technique offers high selectivity and sensitivity, which are essential for the analysis of trace-level contaminants in complex environmental samples.

Experimental Protocol

Sample Collection and Preservation

Collect water samples in 1 L amber glass bottles. To inhibit microbial degradation, add 50 mg of sodium sulfite per liter of water. Store the samples at 4°C and analyze within 7 days of collection.

Solid-Phase Extraction (SPE)

The SPE procedure is a critical step for the concentration of **Mirex** and the removal of interfering matrix components.

- SPE Cartridge: C18 or a polymeric reversed-phase sorbent such as Oasis HLB (Hydrophilic-Lipophilic Balance).
- Conditioning: Condition the SPE cartridge by passing 6 mL of ethyl acetate, followed by 6 mL of methanol, and finally 10 mL of ultrapure water. It is crucial not to let the cartridge run dry during the conditioning steps.
- Sample Loading: Pass 500 mL of the water sample through the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- Washing: After loading the entire sample, wash the cartridge with 5 mL of a 5% methanol in water solution to remove any polar interferences.
- Drying: Dry the cartridge under a gentle stream of nitrogen for 20 minutes to remove residual water.
- Elution: Elute the retained **Mirex** from the cartridge with 10 mL of ethyl acetate.
- Concentration: Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen at 35°C. The concentrated extract is now ready for GC-MS analysis.

GC-MS Analysis

The analysis of the extracted **Mirex** is performed using a gas chromatograph coupled to a mass spectrometer.

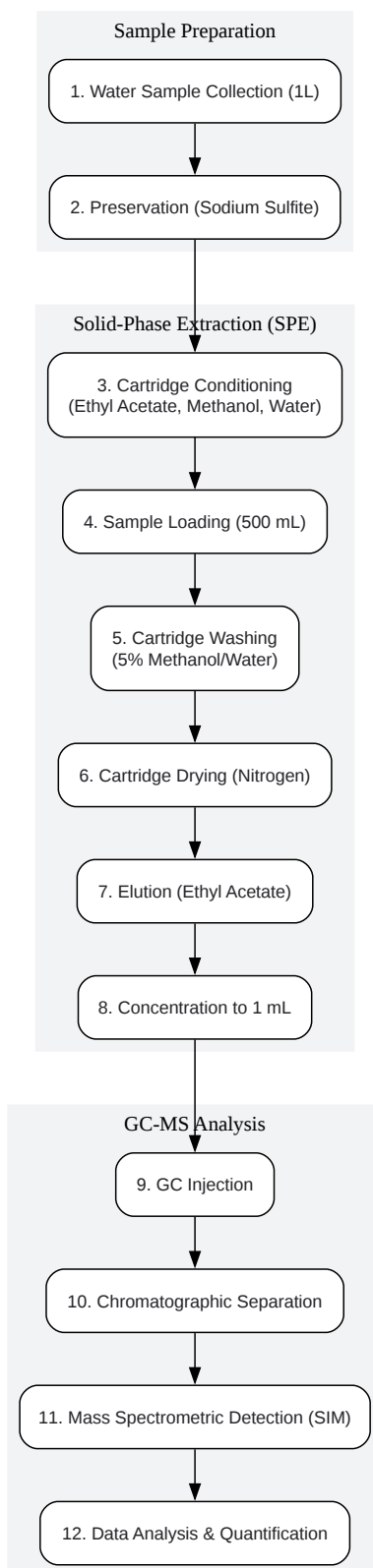
- Gas Chromatograph (GC) Conditions:
 - Column: HP-5MS (30 m x 0.25 mm I.D., 0.25 μ m film thickness) or equivalent 5% phenyl-methylpolysiloxane column.
 - Injector: Splitless mode at 250°C.
 - Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp 1: 20°C/min to 180°C.
 - Ramp 2: 5°C/min to 280°C, hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.
 - Ions to Monitor for **Mirex** (C₁₀Cl₁₂):
 - Quantification ion: m/z 272
 - Confirmation ions: m/z 274, 546

Data Presentation

The performance of the SPE-GC-MS method for **Mirex** detection was validated for several key parameters. The results are summarized in the table below. These values are indicative and may vary slightly depending on the specific instrumentation and laboratory conditions.

Parameter	Result
Linearity (R^2)	> 0.995
Limit of Detection (LOD)	0.005 µg/L
Limit of Quantification (LOQ)	0.015 µg/L
Recovery	85-110%
Precision (RSD%)	< 15%

Experimental Workflow Diagram



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Caption: Workflow for **Mirex** detection in water by SPE-GC-MS.

Conclusion

The SPE-GC-MS method described in this application note provides a reliable and sensitive approach for the determination of **Mirex** in water samples. The detailed protocol for sample preparation and instrumental analysis, along with the method performance data, demonstrates its suitability for routine environmental monitoring and research applications. The use of SPE allows for effective pre-concentration and sample cleanup, while GC-MS in SIM mode ensures high selectivity and low detection limits, which are crucial for the analysis of persistent organic pollutants like **Mirex**.

- To cite this document: BenchChem. [Application Note: Determination of Mirex in Water Samples by SPE-GC-MS]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677156#mirex-detection-in-water-samples-using-spe-gc-ms\]](https://www.benchchem.com/product/b1677156#mirex-detection-in-water-samples-using-spe-gc-ms)

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